

An In-depth Technical Guide on 2,4,6,8,10-Pentaoxaundecane

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Compound of Interest

Compound Name: 2,4,6,8,10-Pentaoxaundecane

Cat. No.: B599669

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This document provides a detailed overview of the chemical properties of **2,4,6,8,10-Pentaoxaundecane**, tailored for researchers, scientists, and professionals in drug development.

Molecular Formula and Weight

2,4,6,8,10-Pentaoxaundecane is an organic compound with the molecular formula C₆H₁₄O₅. [1][2] Its molecular weight is 166.17 g/mol .[1][2]

Chemical Structure and Properties

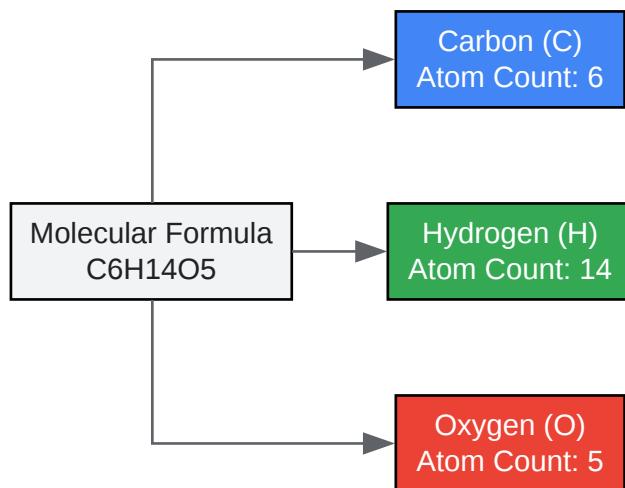
This compound is a polyether, characterized by a chain of eleven atoms, including five oxygen atoms (pentaoxa) that are interspersed within a hexane-derived backbone. The presence of these ether groups significantly influences its chemical properties, such as polarity and solubility.

A summary of its key identifiers is provided in the table below:

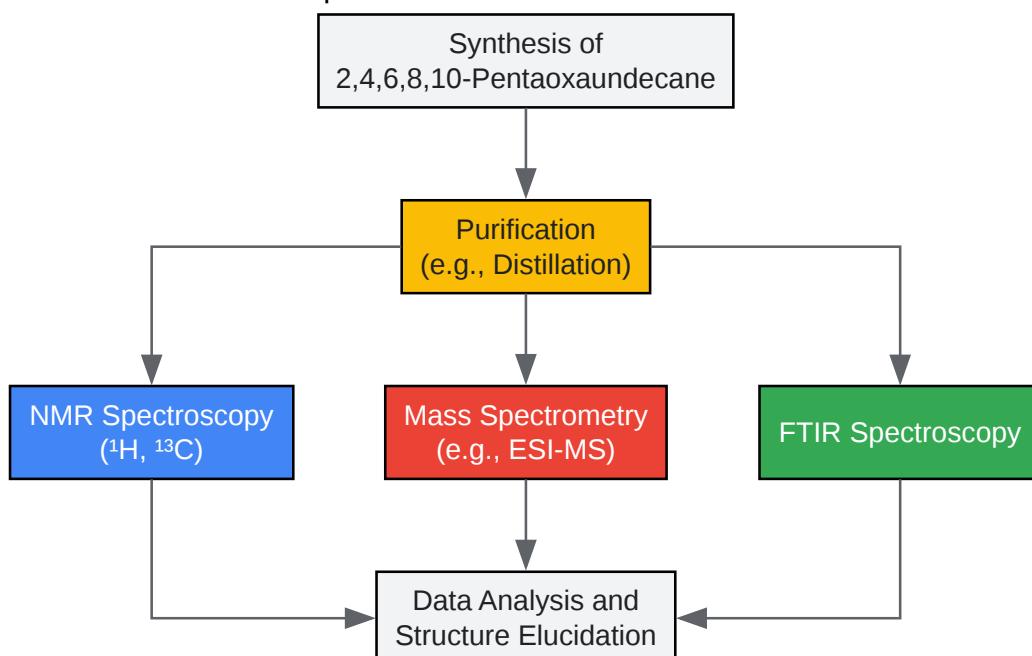
Identifier	Value
Molecular Formula	C ₆ H ₁₄ O ₅
Molecular Weight	166.17 g/mol
CAS Number	13352-75-5

The relationship between the molecular formula and its constituent elements is illustrated in the following diagram:

Molecular Composition of 2,4,6,8,10-Pentaoxaundecane



General Experimental Workflow for Characterization



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References

- 1. 2,4,6,8,10-Pentaoxaundecane CAS#: 13352-75-5 [m.chemicalbook.com]
- 2. 2,4,6,8,10-Pentaoxaundecane - CAS:13352-75-5 - Sunway Pharm Ltd [3wpharm.com]
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